

Preparation of FR901465 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: **FR901465**
Cat. No.: **B1252163**

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **FR901465** using dimethyl sulfoxide (DMSO) as the solvent. **FR901465** is an antitumor agent and splicing modulator with significant anticancer activities.^[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines the necessary materials, step-by-step procedures, and stability information to aid researchers in their work with this compound.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **FR901465** is essential for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	523.62 g/mol	[2]
Formula	C ₂₇ H ₄₁ NO ₉	[1][2]
Appearance	Solid	[1]
Solubility in DMSO	10 mM	

Recommended Storage Conditions

The stability of **FR901465** in both solid form and in solution is crucial for maintaining its biological activity.

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	12 Months	
4°C		6 Months	
In DMSO	-80°C	6 Months	
-20°C		6 Months	
4°C		2 Weeks	

Experimental Protocol: Preparation of a 10 mM **FR901465** Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **FR901465** in DMSO.

Materials:

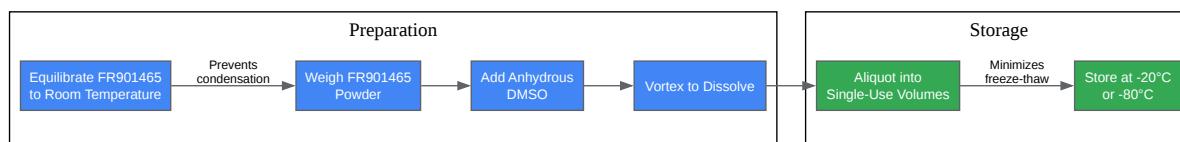
- **FR901465** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate chemical-resistant gloves (e.g., butyl rubber, neoprene)

Procedure:

- **Equilibrate FR901465:** Allow the vial of **FR901465** powder to reach room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **FR901465**. For example, to prepare 1 mL of a 10 mM stock solution:
 - Calculation: $523.62 \text{ g/mol} * 0.010 \text{ mol/L} * 0.001 \text{ L} = 0.0052362 \text{ g} = 5.24 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the weighed **FR901465**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex the solution until the **FR901465** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **FR901465** stock solution.



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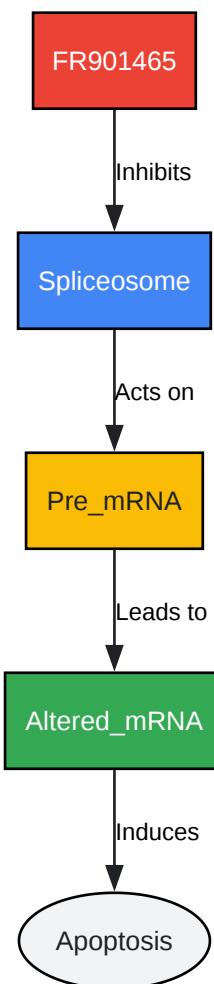
Caption: Workflow for **FR901465** stock solution preparation and storage.

Safety and Handling Precautions

- **FR901465** is a potent antitumor agent and should be handled with care.
- Always work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Exercise caution and use appropriate gloves.
- Consult the Safety Data Sheet (SDS) for **FR901465** and DMSO for comprehensive safety information.

Signaling Pathway Context

FR901465 is known to be a splicing modulator. The diagram below provides a simplified representation of its mechanism of action.



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Caption: Simplified pathway of **FR901465** as a splicing modulator.

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References

- 1. FR901465 | CAS:146478-73-1 Probechem Biochemicals [probechem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]

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